

Chloroneb environmental fate and degradation pathways

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Chloroneb

CAS No.: 2675-77-6

Cat. No.: S523523

[Get Quote](#)

Chloroneb: Chemical Identity and Properties

The table below summarizes the fundamental chemical and environmental fate properties of **Chloroneb**.

| Property | Description / Value |
|---|--|
| IUPAC Name | 1,4-dichloro-2,5-dimethoxybenzene [1] |
| Chemical Formula | C ₈ H ₈ Cl ₂ O ₂ [1] |
| CAS RN | 2675-77-6 [1] |
| Pesticide Type | Obsolete fungicide, previously used as a seed treatment [1] |
| Mode of Action | Systemic, absorbed via roots; lipid peroxidation inhibitor [1] |
| Water Solubility | 8 mg/L (at 20 °C, pH 7) - Low [1] |
| Octanol-Water Partition Coefficient (Log P) | 3.58 - High [1] |

| Property | Description / Value |
|---|--|
| Soil Degradation DT ₅₀ (typical) | 130 days (Persistent) [1] |
| Soil Mobility | Slightly mobile / Low leachability [1] |
| Vapour Pressure | 400 mPa (Highly volatile) [1] |

Environmental Fate and Behaviour

Chloroneb's physical and chemical properties dictate its behavior in the environment. Its low water solubility and high organic carbon partition coefficient indicate it will **bind strongly to soil particles** [1]. Combined with its high vapor pressure, this strong adsorption means that while it is **persistent in soil**, its primary route for movement from the application site is through **volatilization and drift** rather than leaching into groundwater [1].

The persistence of organic chemicals like **Chloroneb** in soil can be influenced by the phenomenon of "**aging**". Over time, a fraction of the chemical can become sequestered within soil organic matter, moving from a readily available (labile) state to a desorption-resistant (non-labile) state [2]. This "aged" fraction has significantly **reduced bioavailability** to microorganisms, which can slow the rate of biodegradation and contribute to long-term persistence [2].

Experimental Protocols for Fate Studies

While specific methodologies for **Chloroneb** were not detailed in the search results, the following outlines standard regulatory studies required for pesticide assessment, as referenced by the U.S. EPA [3].

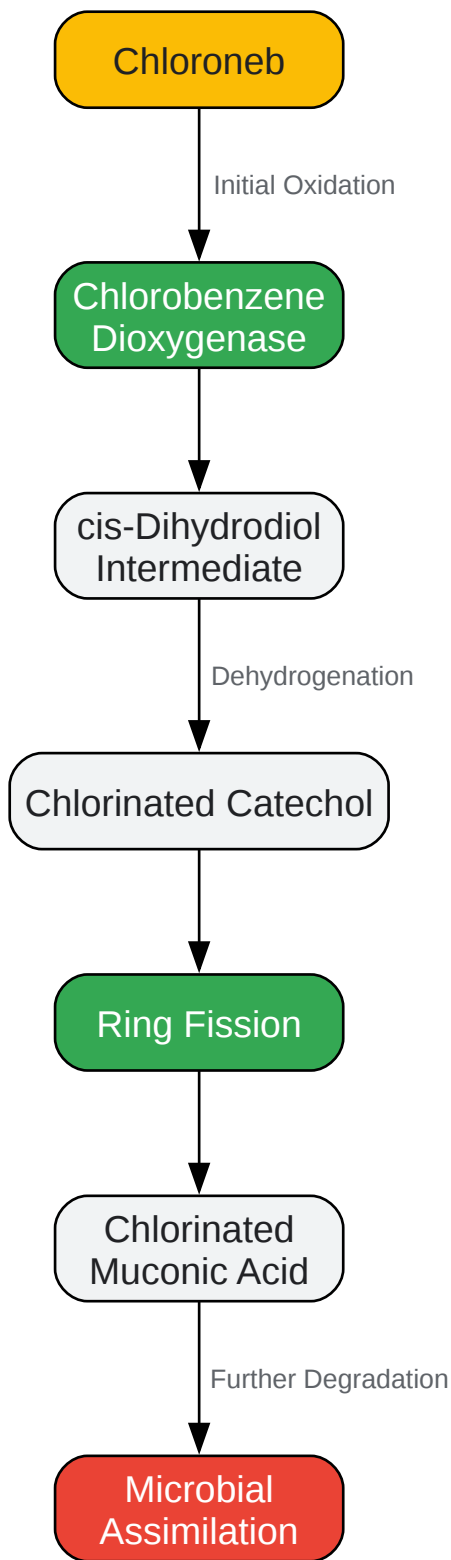
- **Aerobic Soil Metabolism Study (OPPTS 835.4100)**: Determines the degradation rate of the pesticide in soil and identifies its primary metabolites. Soil samples are treated with the radiolabeled pesticide and incubated in the dark under aerobic conditions. Evolution of CO₂ is trapped and measured to monitor mineralization, while soil extracts are analyzed to determine the degradation half-life (DT₅₀) [3].
- **Soil Adsorption/Desorption Study (OPPTS 835.1230)**: Measures the soil-water partition coefficient normalized for organic carbon (KOC). Batch equilibrium experiments are conducted where soil samples are mixed with a pesticide solution. The amount of pesticide adsorbed to the soil is

calculated after analysis. This KOC value is a critical input for environmental modeling of pesticide mobility [3].

- **Aerobic Aquatic Metabolism Study (OPPTS 835.4300)**: Evaluates degradation in water-sediment systems. This study provides a half-life for the pesticide in aquatic environments, which is used in surface water exposure models [3].

Degradation Pathway Visualization

Based on its chemical structure, **Chloroneb** is a dichlorinated benzene derivative. While its specific metabolic pathway is not published, it is classified under **FRAC Code 14**, which includes fungicides that inhibit lipid peroxidation [1]. The initial microbial attack on such chlorinated aromatic compounds often begins with a dioxygenase enzyme. The following diagram illustrates a plausible, generalized degradation pathway for a chlorobenzene compound, which may share similarities with the initial steps of **Chloroneb** biodegradation [4].



[Click to download full resolution via product page](#)

Generalized aerobic microbial degradation pathway for a chlorinated aromatic compound.

Research Implications and Gaps

The available data shows that **Chloroneb** is **no longer an approved pesticide** in the EU and is considered obsolete [1]. Research into its environmental fate is likely historical. The major research gap identified is the **lack of a fully elucidated microbial degradation pathway**. Future research could focus on isolating microorganisms capable of utilizing **Chloroneb** as a carbon source and characterizing the catabolic enzymes and genes involved, which is crucial for potential bioremediation of contaminated sites.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Chloroneb [sitem.herts.ac.uk]
2. Effect of sorption and desorption-resistance on ... [sciencedirect.com]
3. Guidance for Selecting Input Parameters in Modeling ... [epa.gov]
4. Chlorobenzene Degradation Pathway [eawag-bbd.ethz.ch]

To cite this document: Smolecule. [Chloroneb environmental fate and degradation pathways].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b523523#chloroneb-environmental-fate-and-degradation-pathways>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com